Application Note: Post-Emergence Protocols for Picolinate Herbicides

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Compound of Interest		
Compound Name:	*3-Amino-6-chloro-4-methylpicolinic acid*	
CAS No.:	*1073182-76-9*	
Cat. No.:	*B2433885*	*Get Quote*

Introduction: The Picolinate Differentiation

While all Group 4 herbicides mimic indole-3-acetic acid (IAA) to induce lethal unregulated growth, picolinate herbicides (e.g., clopyralid, picloram) and the newer arylpicolinates (halauxifen-methyl, florpyrauxifen-benzyl) possess distinct molecular behaviors compared to phenoxies (2,4-D).

Critical Mechanism Update: Unlike 2,4-D, which primarily binds the TIR1 receptor, picolinates and arylpicolinates demonstrate high affinity for the AFB5 (Auxin Signaling F-Box 5) homolog. This differential binding explains why picolinates remain effective against certain 2,4-D-resistant biotypes and exhibit unique selectivity profiles (e.g., safety in cereals/rice but high potency against Conyza and Amaranthus species).

Visualization: The Nuclear Signaling Pathway

The following diagram illustrates the specific entry and activation pathway for arylpicolinates, highlighting the critical AFB5 interaction.

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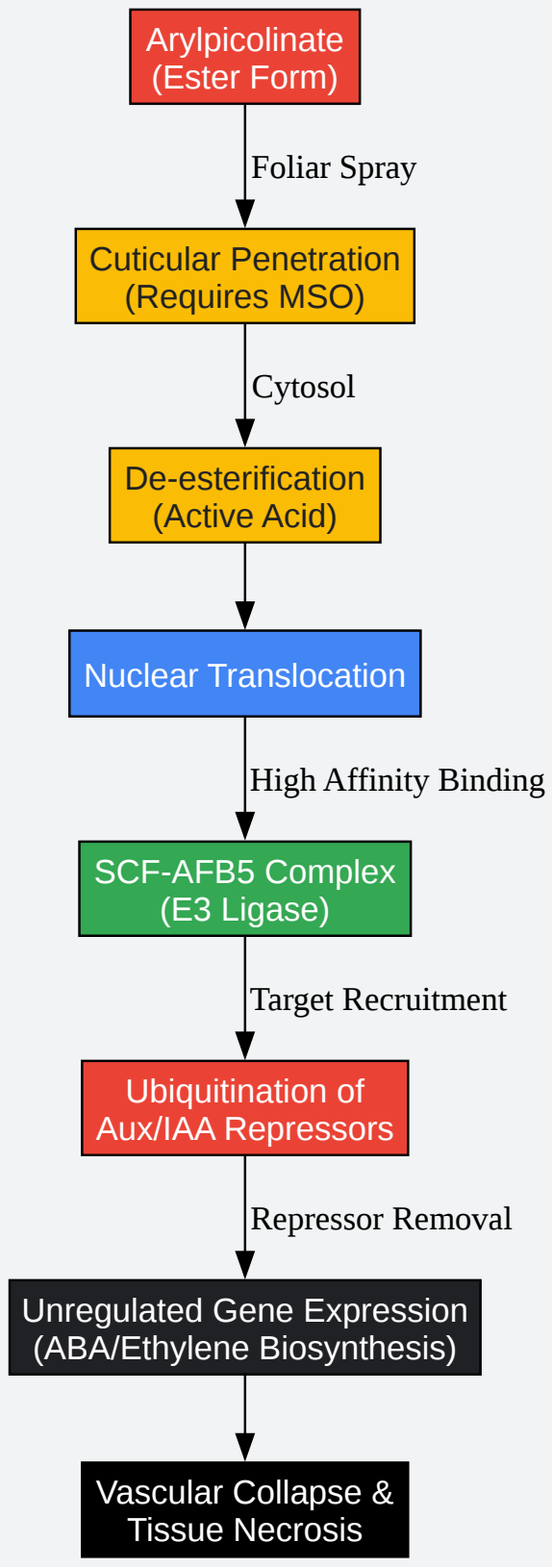

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Figure 1: The signal transduction pathway of arylpicolinates. Note the specific requirement for de-esterification and AFB5 complex formation.

Protocol A: High-Lipophilicity Application (Cereals)

Target Chemistry: Halauxifen-methyl (Arylex™ active) Context: Post-emergence broadleaf control in Wheat/Barley.[1]

Rationale

Halauxifen-methyl is typically formulated as an ester to facilitate uptake. It has low water solubility and high lipophilicity. Consequently, the adjuvant system is the primary driver of efficacy, serving to solvate the wax cuticle and prevent crystallization on the leaf surface.

Experimental Workflow

Step 1: Adjuvant Selection (Critical)

Do not use standard Non-Ionic Surfactants (NIS) alone. The lipophilic nature of the molecule requires methylated seed oils (MSO) or crop oil concentrates (COC) for optimal penetration.

Adjuvant Type	Rec. Rate (% v/v)	Efficacy Impact	Risk Factor
MSO (Methylated Seed Oil)	0.5 - 1.0%	High (Standard)	Low crop response
COC (Crop Oil Conc.)	1.0%	Moderate-High	Moderate crop response
NIS (Non-Ionic Surfactant)	0.25%	Low (Insufficient uptake)	Low

Step 2: The Tank Mix Order (WALES Method)

Picolinates are sensitive to pH and salt interactions. Follow this strict mixing order to prevent precipitation:

- Wettable powders/Granules (Pre-slurry halauxifen granules).
- Agitate (Allow full dispersion).

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- Liquid Flowables.
- Emulsifiable Concentrates.
- Surfactants (Add MSO last).

Step 3: Application Parameters[2][3][4][5][6]

- Nozzle Selection: Use Air Induction (AI) or Turbo TeeJet Induction (TTI) nozzles.
  - Why? Picolinates are highly potent auxins. Drift onto sensitive broadleaves (soybeans, grapes, cotton) causes catastrophic epinasty. Coarse droplets (>350 µm) are mandatory.
- Carrier Volume: 100–150 L/ha (10–15 GPA).
  - Note: Lower volumes increase concentration gradient but risk poor coverage on complex canopies.
- Rainfastness: 1 hour. (Rapid uptake due to MSO).

Protocol B: Aquatic/Wetland Application (Rice)

Target Chemistry: Florpyrauxifen-benzyl (Rinskor™ active) Context: Post-emergence control of Echinochloa and sedges in Rice.

Rationale

In aquatic environments, the "concentration x time" exposure metric is altered by dilution in paddy water. Florpyrauxifen-benzyl requires specific water management to maximize foliar contact before the compound dissipates into the water column.

Workflow Diagram: Water Management

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Figure 2: Water management workflow for optimizing florpyrauxifen-benzyl efficacy in rice systems.

Step-by-Step Methodology

- Hydrology Check: Lower paddy water to expose at least 70% of the weed foliage. Do not spray into deep water; the active ingredient will dilute below the lethal dose (LD90).
- Application: Apply 30g ai/ha using ground or aerial equipment.
  - Adjuvant: MSO at 0.5 L/ha is required for ground application.
- Re-flood Timing: Re-introduce water 24–48 hours after application.
  - Critical Control Point: If flooded too soon (<24h), the herbicide washes off leaves. If flooded too late (>72h), secondary weed flushes may emerge.
- Static Hold: Maintain static water for 5–7 days post-reflood to prevent degradation and ensure root uptake of any soil-deposited residue.

Protocol C: Resistance Profiling (The Bioassay)

Purpose: Distinguishing metabolic resistance from target-site (AFB5) mutations.

Experimental Design

When a population survives field application, use this tiered bioassay to determine the mechanism.

- Tier 1: Discriminating Dose Screen
  - Treat survivors with 2x Label Rate of Halauxifen-methyl.
  - Control: Susceptible population.[7][8][9]
  - Data: If survival > 20%, proceed to Tier 2.
- Tier 2: Cross-Resistance Profiling

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- Apply three distinct auxin classes to separate cohorts of the resistant population:
  - Treatment A: 2,4-D (Phenoxy) -> Binds TIR1.[10][11]
  - Treatment B: Dicamba (Benzoate) -> Binds TIR1/AFB.
  - Treatment C: Halauxifen-methyl (Arylpicolinate) -> Binds AFB5.
- Interpretation:
  - Resistance to A & B & C = Likely Metabolic Resistance (P450 enhanced metabolism).
  - Resistance to C only (or C > A/B) = Likely Target Site Mutation (AFB5).

- Tier 3: Synergist Validation
  - Apply Halauxifen-methyl + Malathion (P450 inhibitor).
  - Result: If susceptibility is restored, the mechanism is metabolic degradation.

Comparative Data: Picolinate Generations

Feature	Clopyralid (1st Gen)	Halauxifen-methyl (New Gen)	Florpyrauxifen-benzyl (New Gen)
Primary Use	Thistles, Legumes (Sugarbeet/Canola)	Broadleaves (Cereals)	Grasses/Sedges/Broadleaves (Rice)
Use Rate	High (100–300 g ai/ha)	Ultra-Low (5–10 g ai/ha)	Low (30 g ai/ha)
Soil Persistence	High (Months/Years)	Low (Days/Weeks)	Low (Aquatic dissipation)
Key Constraint	Compost residue carryover	Rapid rainfastness required	Water depth management
Adjuvant	NIS or none	MSO (Mandatory)	MSO (Mandatory)

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